

4'-Chloro-2'-methoxyacetophenone chemical structure and SMILES

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Compound of Interest

Compound Name: 1-(4-Chloro-2-methoxyphenyl)ethanone

CAS No.: 60207-19-4

Cat. No.: B1603187

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Technical Guide: 4'-Chloro-2'-methoxyacetophenone

Executive Summary

4'-Chloro-2'-methoxyacetophenone (also known as **1-(4-chloro-2-methoxyphenyl)ethanone**) is a disubstituted acetophenone derivative characterized by a methoxy group at the ortho position and a chlorine atom at the para position relative to the acetyl group. It serves as a versatile building block in medicinal chemistry, particularly for the "Claisen-Schmidt" condensation to form chalcones—precursors to flavonoids, pyrazolines, and benzothiazoles with anticancer and antimicrobial properties.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

Structural Architecture

The molecule consists of a benzene ring substituted with an acetyl group at position 1.^[1] The defining features are the electron-donating methoxy group at position 2 (ortho) and the electron-withdrawing chlorine atom at position 4 (para). This push-pull electronic nature influences its reactivity in electrophilic aromatic substitutions and nucleophilic additions.

Parameter	Data
IUPAC Name	1-(4-chloro-2-methoxyphenyl)ethanone
Common Name	4'-Chloro-2'-methoxyacetophenone
CAS Registry Number	60207-19-4
Molecular Formula	C ₉ H ₉ ClO ₂
Molecular Weight	184.62 g/mol
SMILES	<chem>COc1cc(Cl)ccc1C(C)=O</chem>
InChI Key	HQBZYUJEENLJLC-UHFFFAOYSA-N (Derivative base)
Physical State	Liquid or low-melting solid (dependent on purity)
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in water

3D Conformation Note

The ortho-methoxy group exerts a steric influence on the acetyl group, potentially twisting the carbonyl out of coplanarity with the benzene ring, though the intramolecular hydrogen bonding seen in ortho-hydroxy analogs is absent here.

Synthetic Pathways^[7]^[14]^[15]

Method A: Methylation of 4'-Chloro-2'-hydroxyacetophenone (High Purity)

This is the preferred laboratory method as it avoids the formation of difficult-to-separate regioisomers common in direct Friedel-Crafts acylation.

Precursor: 4'-Chloro-2'-hydroxyacetophenone (CAS 6921-66-0). Reagents: Dimethyl sulfate (DMS) or Methyl Iodide (MeI), Potassium Carbonate (

), Acetone.

Protocol:

- Charge: In a round-bottom flask, dissolve 1.0 eq of 4'-Chloro-2'-hydroxyacetophenone in anhydrous acetone (0.5 M concentration).
- Base Addition: Add 1.5 eq of anhydrous .
- Alkylation: Dropwise add 1.2 eq of Dimethyl Sulfate (or MeI) at room temperature.
- Reflux: Heat the mixture to reflux (approx. 56°C) for 4–6 hours. Monitor by TLC (Hexane:EtOAc 8:2) for disappearance of the phenol.
- Workup: Filter off inorganic salts. Concentrate the filtrate. Redissolve in EtOAc, wash with water and brine. Dry over .[\[2\]](#)
- Purification: If necessary, purify via silica gel column chromatography or recrystallization (if solid).

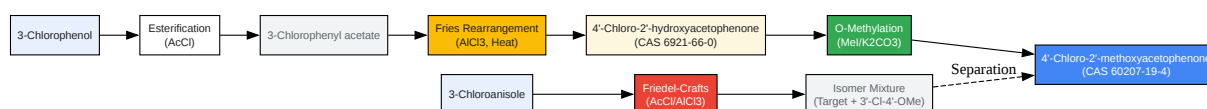
Method B: Friedel-Crafts Acylation of 3-Chloroanisole (Industrial)

Direct acetylation of 3-chloroanisole yields a mixture of isomers. The methoxy group is a strong ortho/para director, while chlorine is a deactivator.

- Target (C6 substitution): Ortho to OMe, Para to Cl.
- Major Isomer (C4 substitution): Para to OMe, Ortho to Cl (Yields 3'-chloro-4'-methoxyacetophenone).

Note: This route often requires careful fractional distillation to isolate the 4'-chloro-2'-methoxy isomer.

Synthesis Workflow Diagram



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Caption: Synthesis pathways comparing the selective Methylation route (top) vs. the mixture-prone Friedel-Crafts route (bottom).

Reactivity & Applications in Drug Design

The core utility of 4'-Chloro-2'-methoxyacetophenone lies in its methyl ketone functionality, which is highly reactive in aldol condensations.

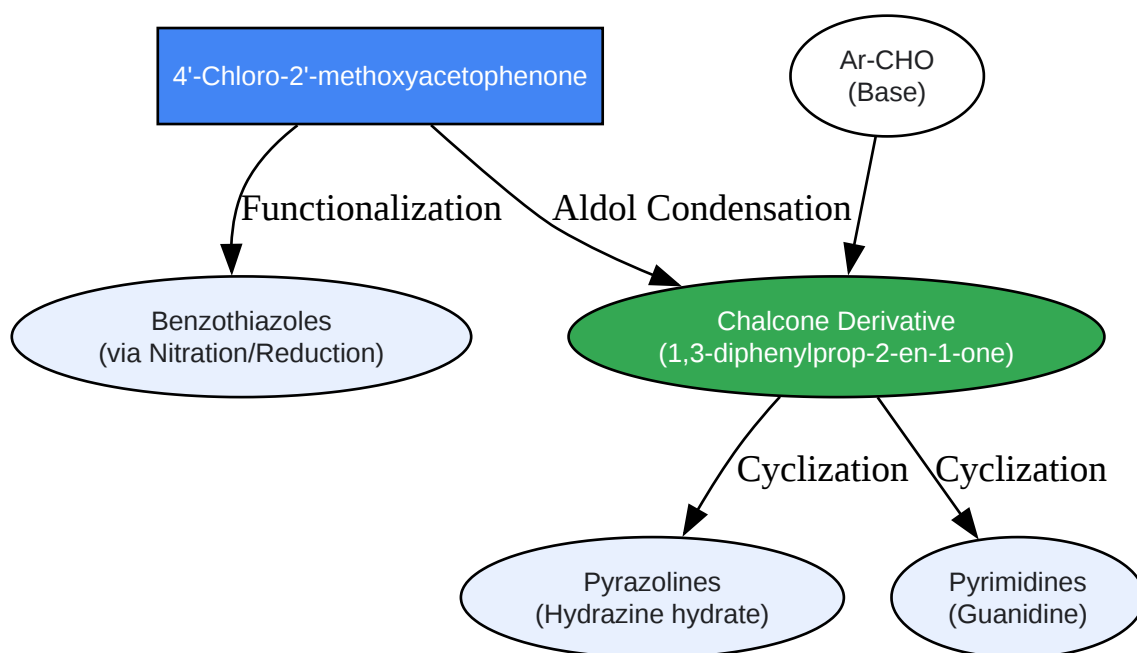
Chalcone Synthesis (Claisen-Schmidt)

Reaction with aromatic aldehydes yields chalcones, which are "privileged structures" in drug discovery.[3]

Protocol (General):

- Dissolve 1.0 eq of 4'-Chloro-2'-methoxyacetophenone and 1.0 eq of benzaldehyde derivative in Ethanol.
- Add 2.0 eq of aqueous NaOH (40%).
- Stir at Room Temperature for 12–24 hours. Precipitate forms.[4]
- Filter and wash with cold ethanol/water.

Reaction Network Diagram[15]



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Caption: The central role of the target molecule in generating diverse heterocyclic scaffolds.

Analytical Characterization

To validate the structure of the synthesized or purchased compound, compare experimental data against these predicted values:

$^1\text{H-NMR}$ (CDCl_3 , 400 MHz) Prediction

- δ 2.60 (s, 3H): Acetyl methyl group ().
- δ 3.92 (s, 3H): Methoxy group ().
- δ 6.95 (d, $J=2.0$ Hz, 1H): H-3 proton (Ortho to OMe, Meta to Acetyl).
- δ 7.00 (dd, $J=8.5, 2.0$ Hz, 1H): H-5 proton (Meta to OMe, Meta to Acetyl).

- δ 7.72 (d, $J=8.5$ Hz, 1H): H-6 proton (Ortho to Acetyl). Note: This proton is significantly deshielded by the carbonyl anisotropy.

IR Spectrum (ATR)

- 1670–1680 cm^{-1} : C=O stretch (Conjugated ketone).
- 1250 cm^{-1} : C-O-C stretch (Aryl ether).
- 1580, 1480 cm^{-1} : C=C aromatic skeletal vibrations.

Safety & Handling

- GHS Classification: Warning. Causes skin irritation (H315), eye irritation (H319).
- Storage: Store in a cool, dry place under inert atmosphere (Nitrogen/Argon) if possible, as acetophenones can degrade or oxidize over long periods.
- PPE: Wear nitrile gloves and safety goggles. Perform synthesis in a fume hood.

References

- PubChem.4'-Methoxyacetophenone (Structural Analog Data). National Library of Medicine. Available at: [\[Link\]](#)
- Royal Society of Chemistry.Synthesis of Chalcone Derivatives via Aldol Condensation. RSC Education. Available at: [\[Link\]](#)

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. Organic Syntheses Procedure [orgsyn.org]

- [3. Bot Verification \[rasayanjournal.co.in\]](#)
- [4. rsc.org \[rsc.org\]](#)
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